

2-Chlorobenzyl methyl sulfide synonyms and IUPAC name

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Compound of Interest

Compound Name: 2-Chlorobenzyl methyl sulfide

CAS No.: 57984-15-3

Cat. No.: B3329341

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An In-Depth Technical Guide to **2-Chlorobenzyl Methyl Sulfide**: Identification, Properties, and Synthesis

Abstract

This technical guide provides a comprehensive overview of **2-Chlorobenzyl methyl sulfide**, a halogenated aromatic thioether. Designed for researchers, chemists, and professionals in drug development and agrochemical synthesis, this document details the compound's nomenclature, including its definitive IUPAC name and common synonyms. It tabulates key physicochemical properties derived from established chemical databases. A significant focus is placed on a robust and reliable synthetic pathway, presented as a detailed experimental protocol with mechanistic insights. Furthermore, the guide discusses the compound's utility as a versatile chemical intermediate and outlines essential safety and handling protocols based on data from structurally related molecules.

Chemical Identity and Nomenclature

The precise identification of a chemical entity is foundational to all scientific research. This section provides the standardized nomenclature and common identifiers for **2-Chlorobenzyl**

methyl sulfide.

IUPAC Name

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is:

1-chloro-2-((methylthio)methyl)benzene

This name unambiguously describes a benzene ring substituted with a chlorine atom at position 1 and a methylthiomethyl group (-CH₂SCH₃) at position 2. An alternative, acceptable IUPAC name is 1-chloro-2-(methylsulfanylmethyl)benzene[1][2].

Common Synonyms and Identifiers

In literature and commercial catalogs, this compound may be referred to by several synonyms. Recognizing these is crucial for effective literature searches and material sourcing.

- (2-chlorobenzyl)methylsulfide[3]
- 2-chlorobenzyl methyl sulphide[3]
- (2-chloro-benzyl)-methyl sulfide[3]
- Methyl-(o-chlor-benzyl)-sulfid[3]

Physicochemical Properties

The following table summarizes the key computed and reported properties of **2-Chlorobenzyl methyl sulfide**, which are critical for experimental design, including reaction setup and purification strategies.

Property	Value	Source
CAS Number	57984-15-3	[3][4]
Molecular Formula	C ₈ H ₉ ClS	[3][4]
Molecular Weight	172.68 g/mol	[3][4]
Exact Mass	172.01100	[3]
InChIKey	LOQLUWUFXBRUSX- UHFFFAOYSA-N	[3]
Canonical SMILES	CSCc1ccccc1Cl	[3]
LogP (octanol/water)	3.203	[3]
Polar Surface Area	25.30 Å ²	[3]
Commercial Purity	≥97%	[3]

Note: Experimental data such as boiling point, melting point, and density are not consistently available in public databases for this specific compound.

Synthesis and Mechanism

The synthesis of thioethers is a cornerstone of organic chemistry. **2-Chlorobenzyl methyl sulfide** is most reliably prepared via a nucleophilic substitution reaction, a variant of the Williamson ether synthesis.

Recommended Synthetic Protocol: Nucleophilic Substitution

This method involves the reaction of a suitable electrophile, 2-chlorobenzyl chloride, with a potent sulfur nucleophile, sodium thiomethoxide. The choice of this pathway is dictated by its high efficiency, the commercial availability of starting materials, and the straightforward nature of the reaction, making it highly scalable and reproducible.

Causality of Experimental Choices:

- **Nucleophile:** Sodium thiomethoxide (NaSCH_3) is used as it is a strong nucleophile, readily displacing the chloride leaving group. It is typically prepared in situ from methanethiol and a base or used as a commercially available solution.
- **Solvent:** A polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetonitrile is chosen. These solvents effectively solvate the sodium cation while leaving the thiomethoxide anion highly reactive, thereby accelerating the $\text{S}_{\text{N}}2$ reaction rate.
- **Temperature:** The reaction is typically conducted at room temperature to slightly elevated temperatures to ensure a reasonable reaction rate while minimizing potential side reactions.

Detailed Experimental Workflow

Materials:

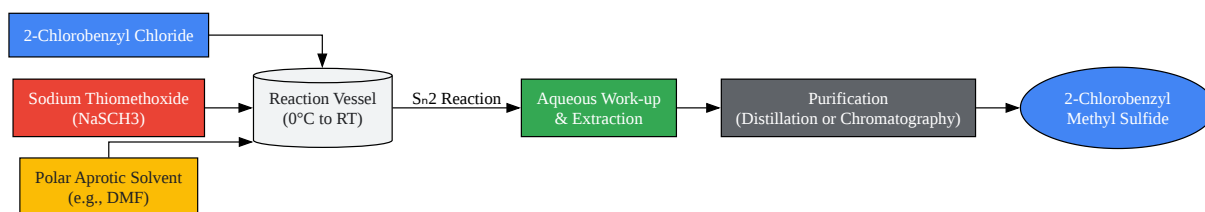
- 2-Chlorobenzyl chloride
- Sodium thiomethoxide (21 wt. % solution in methanol or solid)
- N,N-Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel, add 2-chlorobenzyl chloride (1.0 eq).
- **Solvent Addition:** Dissolve the starting material in anhydrous DMF (approx. 5-10 mL per gram of benzyl chloride).
- **Nucleophile Addition:** Cool the solution to 0 °C using an ice bath. Add sodium thiomethoxide (1.1 eq) dropwise via the dropping funnel over 30 minutes. The reaction is mildly exothermic.

- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- **Quenching:** Carefully pour the reaction mixture into a separatory funnel containing deionized water (3x the volume of DMF used).
- **Extraction:** Extract the aqueous phase with diethyl ether (3 x 50 mL). The organic layers are combined.
- **Washing:** Wash the combined organic layers with water (2 x 50 mL) and then with saturated brine (1 x 50 mL) to remove residual DMF and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil can be purified by vacuum distillation or column chromatography on silica gel to yield pure **2-Chlorobenzyl methyl sulfide**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Chlorobenzyl methyl sulfide**.

Applications in Research and Development

2-Chlorobenzyl methyl sulfide serves primarily as a versatile building block in organic synthesis. Its utility stems from the presence of multiple reactive sites that can be selectively manipulated.

- **Intermediate in Agrochemicals:** Structurally related chlorophenyl methyl sulfides are known intermediates in the synthesis of pesticides. For instance, 2-methyl-3-chlorophenylmethyl sulfide is a precursor for the herbicide tembotrione[5]. This suggests the potential for **2-chlorobenzyl methyl sulfide** to be used in the development of novel agrochemicals.
- **Precursor for Bioactive Molecules:** The thioether linkage can be oxidized to the corresponding sulfoxide and sulfone. These functional groups are present in a wide range of pharmaceutically active compounds, and controlling the oxidation state is a key strategy in modulating a molecule's polarity, solubility, and metabolic stability. The o-chlorobenzyl moiety is a common structural motif in medicinal chemistry.
- **General Chemical Synthesis:** Benzyl sulfides are used in various industrial applications, including as additives for high-pressure lubricants and in anticorrosive formulations[6].

Handling and Safety Precautions

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **2-Chlorobenzyl methyl sulfide** is not readily available, a robust safety assessment can be made by examining its precursors and structurally similar compounds.

- **General Hazards:** Based on its structure, the compound should be treated as harmful if swallowed and irritating to the eyes, respiratory system, and skin[7].
- **Handling:** All manipulations should be performed in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.
- **Precursor Hazards:** The common precursor, 2-chlorobenzyl chloride, is classified as a skin and eye irritant and may cause respiratory irritation[8]. It is prudent to assume that the product may share some of these hazardous properties.

- Storage: Store in a tightly sealed container in a cool, dry place away from oxidizing agents.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility[9].

Expert Insight: The toxicological properties of this specific compound have not been fully investigated[9]. Therefore, a conservative approach to safety, treating it as a potentially hazardous substance, is the most responsible course of action.

Conclusion

2-Chlorobenzyl methyl sulfide, or 1-chloro-2-((methylthio)methyl)benzene, is a valuable chemical intermediate with clear identification parameters. Its synthesis is readily achievable through standard nucleophilic substitution chemistry, a process that is both efficient and scalable. While its specific applications are still emerging, its structural motifs suggest significant potential in the synthesis of complex molecules for the pharmaceutical and agrochemical industries. Due to the lack of extensive toxicological data, rigorous adherence to safety protocols is essential when handling this compound.

References

- 2-chlorobenzyl methyl sulphide | CAS#:57984-15-3 | Chemsrvc. (n.d.). Retrieved from Chemsrvc.com. [[Link](#)]
- Material Safety Data Sheet - Capot Chemical. (2018, November 28). Retrieved from Capot Chemical. [[Link](#)]
- o-Chlorobenzyl methyl sulfoxide | C₈H₉ClOS | CID 168109 - PubChem. (n.d.). Retrieved from National Center for Biotechnology Information. [[Link](#)]
- Preparation method of 2-methyl-3-chlorophenylmethyl sulfide - Google Patents. (n.d.).
- o-Chlorobenzyl methyl sulfoxide | C₈H₉ClOS | CID 168109 - PubChem. (n.d.). Retrieved from National Center for Biotechnology Information. [[Link](#)]
- **2-Chlorobenzyl methyl sulfide** - CAS:57984-15-3 - Beijing Xinhengyan Technology Co., Ltd. (n.d.). Retrieved from Bxxhg.com. [[Link](#)]

- 2-Chloroethyl methyl sulfide | C₃H₇ClS | CID 10965 - PubChem. (n.d.). Retrieved from National Center for Biotechnology Information. [[Link](#)]
- Novelities of selective triphasic synthesis of bis-(p-chlorobenzyl) sulfide using hydrogen sulfide and reusable phase transfer catalyst | Request PDF. (n.d.). Retrieved from ResearchGate. [[Link](#)]
- Preparation of 2-chlorobenzyl chloride. (n.d.). Retrieved from prepchem.com. [[Link](#)]

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Sources

1. o-Chlorobenzyl methyl sulfoxide | C₈H₉ClOS | CID 168109 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. fluorochem.co.uk [fluorochem.co.uk]
 3. 2-chlorobenzyl methyl sulphide | CAS#:57984-15-3 | Chemsrcc [chemsrc.com]
 4. 2-Chlorobenzyl methyl sulfide - CAS:57984-15-3 - 北京欣恒研科技有限公司 [konoscience.com]
 5. CN106631941A - Preparation method of 2-methyl-3-chlorophenylmethyl sulfide - Google Patents [patents.google.com]
 6. researchgate.net [researchgate.net]
 7. datasheets.scbt.com [datasheets.scbt.com]
 8. fishersci.es [fishersci.es]
 9. capotchem.com [capotchem.com]
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